

Synthesis of Deuterated N-isopropylacrylamide Monomer: A Technical Guide

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Compound of Interest

Compound Name: *N-Isopropylacrylamide-d7*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of deuterated N-isopropylacrylamide (d-NIPAM), a critical monomer for various applications in materials science and drug development. The incorporation of deuterium into the N-isopropylacrylamide structure allows for advanced characterization techniques, such as neutron scattering and NMR spectroscopy, providing deeper insights into polymer dynamics and interactions. This document outlines the primary synthetic route, a detailed experimental protocol, and key characterization data.

Introduction

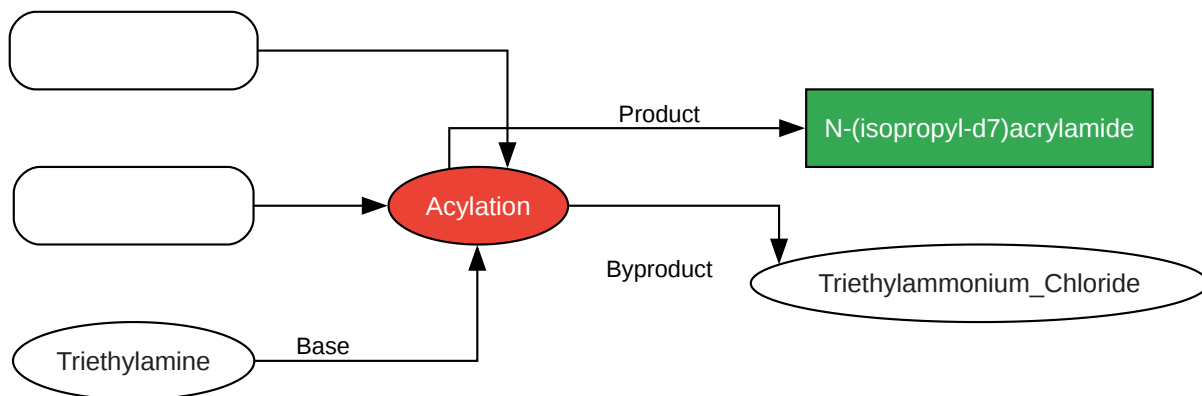
N-isopropylacrylamide (NIPAM) is a temperature-responsive monomer that, when polymerized, forms poly(N-isopropylacrylamide) (PNIPAM), a smart polymer with a lower critical solution temperature (LCST) in aqueous solutions. Deuterated versions of NIPAM, such as those with a deuterated isopropyl group (d7-NIPAM) or a deuterated vinyl group (d3-NIPAM), are invaluable tools for researchers. The significant difference in the neutron scattering length between hydrogen and deuterium makes isotopic labeling essential for techniques like small-angle neutron scattering (SANS), which is used to study the structure and conformation of polymer chains in solution and hydrogels.^{[1][2]}

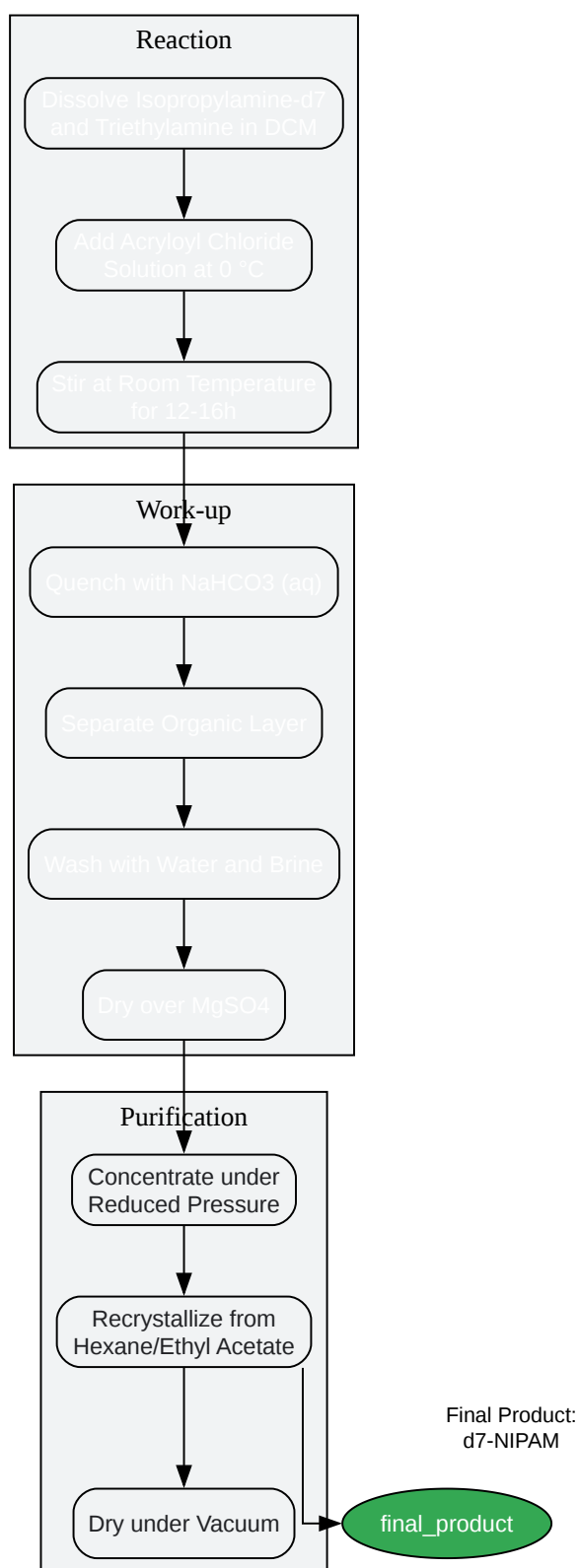
While deuterated NIPAM monomers are commercially available from suppliers such as Polymer Source and ResolveMass Laboratories Inc., in-house synthesis can be a cost-effective alternative and allows for custom labeling patterns. The most common method for synthesizing

N-(isopropyl-d7)acrylamide involves the reaction of deuterated isopropylamine with acryloyl chloride.^[2]

Synthetic Pathway

The synthesis of N-(isopropyl-d7)acrylamide is typically achieved through a nucleophilic acyl substitution reaction. Deuterated isopropylamine (isopropylamine-d7) is reacted with acryloyl chloride in the presence of a base to neutralize the hydrochloric acid byproduct.





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References

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